

How to handle and dispose of 4-Chloroaniline hydrochloride waste

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Compound of Interest

Compound Name: 4-Chloroaniline hydrochloride

Cat. No.: B138167

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Technical Support Center: 4-Chloroaniline Hydrochloride

Disclaimer: This document provides guidance for trained laboratory personnel. **4-Chloroaniline hydrochloride** is a hazardous substance that is toxic and a suspected carcinogen.^{[1][2]} Always consult your institution's Safety Data Sheets (SDS), and adhere to all local, state, and federal regulations regarding the handling and disposal of hazardous materials.^{[3][4]} Your institution's Environmental Health and Safety (EHS) office is the primary authority for waste disposal procedures.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards of 4-Chloroaniline hydrochloride?

4-Chloroaniline hydrochloride is classified as a highly toxic substance and a suspected human carcinogen.^[1] The primary hazards include:

- **Acute Toxicity:** It is toxic if swallowed, inhaled, or in contact with skin.^{[2][4]} High levels of exposure can interfere with the blood's ability to carry oxygen, leading to methemoglobinemia, which is characterized by headache, dizziness, and blue-colored skin (cyanosis).^[1]

- **Carcinogenicity:** It is listed as a potential carcinogen in humans, and there may be no safe level of exposure.[1][2] All contact should be reduced to the lowest possible level.[1]
- **Skin and Eye Damage:** Direct contact can cause severe irritation, skin sensitization, allergic reactions, and potentially burns.[1]
- **Environmental Hazard:** The substance is very toxic to aquatic life with long-lasting effects.[5][6] Releases to the environment must be avoided.[3][6]

Q2: What Personal Protective Equipment (PPE) is required when handling this chemical?

To minimize exposure, the following PPE should be worn:

- **Gloves:** Nitrile rubber gloves (minimum 0.11 mm thickness) or other chemically resistant gloves are recommended. Always check with the glove manufacturer for specific breakthrough times.
- **Eye Protection:** Use NIOSH (US) or EN 166 (EU) approved safety glasses with side-shields or chemical goggles.
- **Lab Coat:** A lab coat or other protective work clothing is mandatory to prevent skin contact.[1][3] Contaminated clothing should be removed immediately and laundered by a professional service aware of the hazards.[1]
- **Respiratory Protection:** If dust can be generated or if working outside of a fume hood, a NIOSH-approved respirator should be used.[3] All handling of the solid material should occur in a well-ventilated area, preferably a certified chemical fume hood, to minimize inhalation risk.[3][4]

Q3: How should 4-Chloroaniline hydrochloride be stored?

Store the chemical in a tightly closed, original container in a cool, dry, and well-ventilated area. [1] It should be stored locked up or in an area accessible only to authorized personnel. It is incompatible with and must be stored away from strong acids (hydrochloric, sulfuric, nitric), oxidizing agents (peroxides, nitrates, chlorates), organic anhydrides, and aldehydes.[1]

Troubleshooting Guides

Issue: A small amount of 4-Chloroaniline hydrochloride powder has spilled inside the chemical fume hood.

Solution: Follow the Small-Scale Spill Cleanup Protocol. Do not attempt to clean a spill if you are not trained, if the spill is large, or if it occurs outside of a containment area. In those cases, evacuate the area and contact your institution's EHS.

Experimental Protocol: Small-Scale Spill Cleanup

- **Alert Personnel:** Inform others in the immediate area of the spill.
- **Ensure Ventilation:** Keep the fume hood sash at the lowest practical height and ensure it is operating correctly.
- **Don PPE:** Wear two pairs of nitrile gloves, a lab coat, and safety goggles.
- **Contain the Spill:** Gently cover the spill with an inert absorbent material like clay or diatomaceous earth to prevent the powder from becoming airborne.^[7] Avoid generating dust.^[3]
- **Collect the Material:** Carefully sweep the material into a designated hazardous waste container.^[7] Use non-sparking tools.
- **Decontaminate the Surface:** Wipe the spill area with soap and water, followed by a clean water rinse. Collect all cleaning materials (wipes, etc.) as hazardous waste.
- **Package Waste:** Place all contaminated materials, including the absorbent, wipes, and disposable PPE, into a sealed, properly labeled hazardous waste bag or container.
- **Wash Hands:** Wash hands thoroughly with soap and water after the cleanup is complete.^[1]

Issue: How do I prepare 4-Chloroaniline hydrochloride waste for disposal?

Solution: All **4-Chloroaniline hydrochloride** waste is considered hazardous and must be disposed of according to federal, state, and local regulations.^{[1][3]} When discarded as a

commercial chemical product, it is assigned the EPA Waste Code P024.[3]

Experimental Protocol: Waste Segregation and Packaging

- Identify Waste Streams:
 - Solid Waste: Unused chemical, contaminated absorbents, grossly contaminated PPE (gloves, etc.), and any material used for spill cleanup.
 - Aqueous Waste: Solutions containing dissolved **4-Chloroaniline hydrochloride**.
- Select Containers: Use only compatible, leak-proof containers provided by your institution's EHS office. Do not mix this waste with other waste types unless specifically instructed to do so by EHS.
- Segregate Waste:
 - Place all solid waste into a designated, clearly labeled solid hazardous waste container.
 - Pour all aqueous waste into a designated, clearly labeled aqueous hazardous waste container for halogenated organic compounds.[8]
- Label Correctly: Affix a hazardous waste label to the container. Fill out all required information, including:
 - Generator's Name and Contact Information
 - Accumulation Start Date
 - Chemical Name: "**4-Chloroaniline hydrochloride**"
 - Hazardous Characteristics: "Toxic," "Environmental Hazard"
 - EPA Waste Code: "P024"
- Store for Pickup: Store the sealed and labeled waste container in a designated satellite accumulation area until it is collected by EHS personnel. Ensure the container remains closed except when adding waste.

Data Presentation

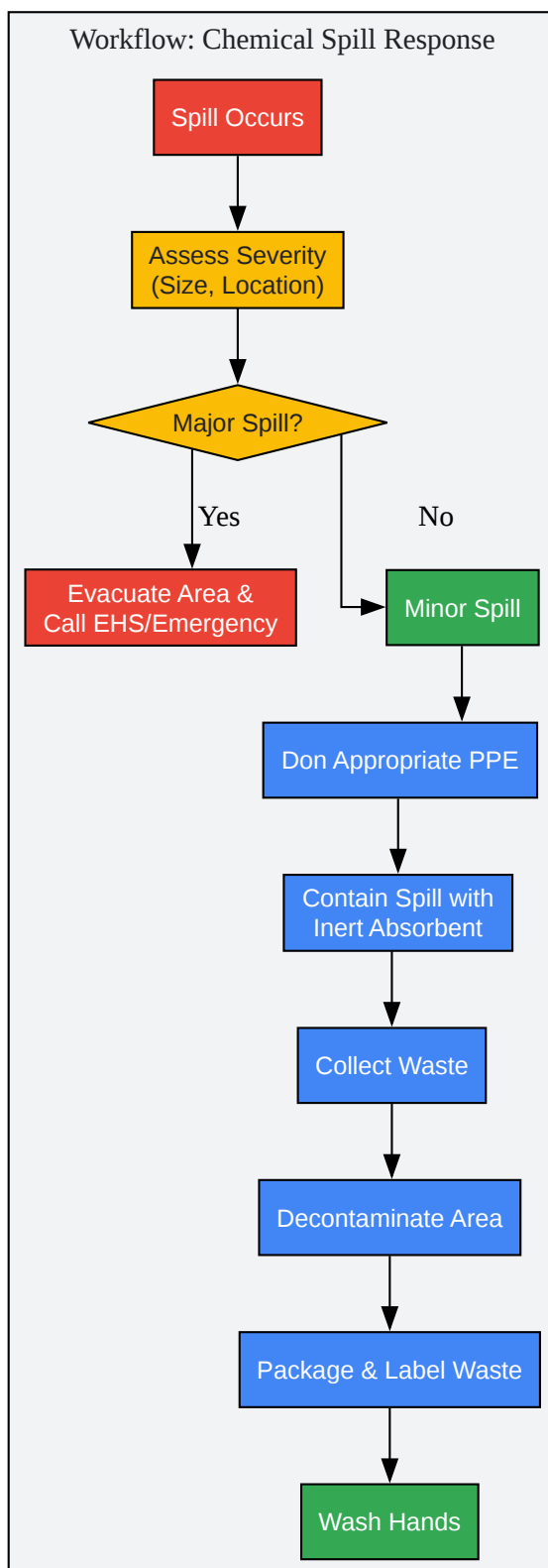
Table 1: Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C ₆ H ₆ ClN·HCl	[9]
Molecular Weight	164.03 g/mol	[2][10]
Appearance	White to off-white or pale yellow crystalline solid	[9][11]
Melting Point	~230°C (sublimes)	[12]
Boiling Point	232°C (for free aniline)	[13]
Solubility	Soluble in water	[9]
Density	1.43 g/cm ³ at 20°C (for free aniline)	[4][11]

Table 2: Hazard Identification and Classification

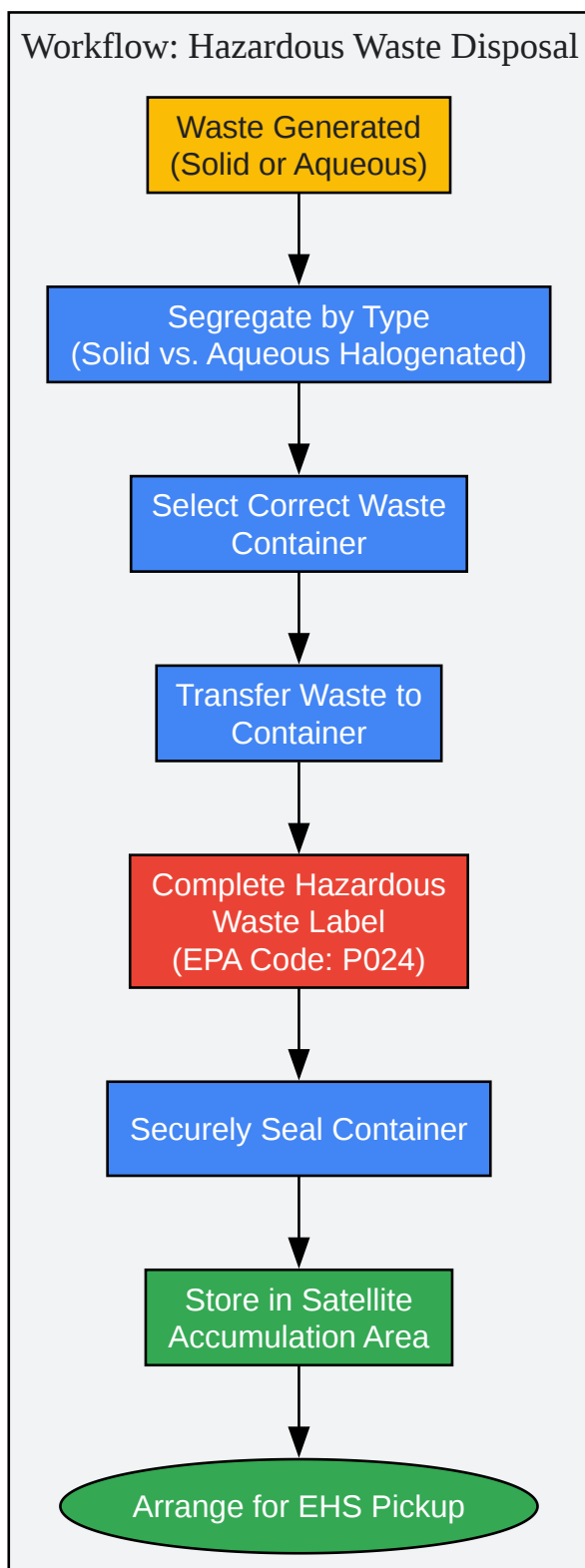
Hazard Class	GHS Category	Hazard Statement	Source
Acute Toxicity, Oral	Category 3	H301: Toxic if swallowed	[2][13]
Acute Toxicity, Dermal	Category 3	H311: Toxic in contact with skin	[2][13]
Acute Toxicity, Inhalation	Category 3	H331: Toxic if inhaled	[2][13]
Skin Sensitization	Category 1	H317: May cause an allergic skin reaction	[2][13]
Carcinogenicity	Category 1A/1B	H350: May cause cancer	[2][13]
Aquatic Hazard (Acute)	Category 1	H400: Very toxic to aquatic life	[2]
Aquatic Hazard (Chronic)	Category 1	H410: Very toxic to aquatic life with long lasting effects	[2][13]

Visualizations



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Caption: Decision workflow for responding to a chemical spill.



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Caption: Step-by-step process for segregating and preparing waste for disposal.

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References

- 1. nj.gov [nj.gov]
- 2. 4-Chloroaniline hydrochloride | C₆H₇Cl₂N | CID 5284363 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. datasheets.scbt.com [datasheets.scbt.com]
- 4. carlroth.com [carlroth.com]
- 5. fishersci.com [fishersci.com]
- 6. aarti-industries.com [aarti-industries.com]
- 7. lobachemie.com [lobachemie.com]
- 8. Federal Register :: Request Access [unblock.federalregister.gov]
- 9. CAS 20265-96-7: 4-Chloroaniline hydrochloride | CymitQuimica [cymitquimica.com]
- 10. 4-Chloroaniline Hydrochloride 98.0+%, TCI America™ | Fisher Scientific [fishersci.ca]
- 11. P-CHLOROANILINE | Occupational Safety and Health Administration [osha.gov]
- 12. 4-Chloroaniline hydrochloride (1:1) | CAS#:20265-96-7 | Chemsrce [chemsrc.com]
- 13. dcfinechemicals.com [dcfinechemicals.com]
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